

Spectroscopic Characterization of 4-Nitrophenoxyacetonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrophenoxyacetonitrile

CAS No.: 33901-46-1

Cat. No.: B1329853

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Executive Summary

4-Nitrophenoxyacetonitrile is a bifunctional aromatic ether characterized by a para-nitro group and a cyanomethoxy substituent. Unlike its carba-analog (4-nitrophenylacetonitrile), the inclusion of the oxygen atom in the side chain (

) introduces significant electronic perturbations that must be accounted for during characterization. This guide provides a self-validating spectroscopic framework to unambiguously identify this molecule, focusing on the "Ether-Nitrile Nexus" as the primary discriminator in IR and NMR analysis.

Molecular Architecture & Synthesis Strategy

To understand the spectral data, one must first understand the molecular environment. The molecule belongs to the

(approximate) point group in its optimized geometry, though the flexibility of the bond breaks strict symmetry in solution.

Synthesis & Purification Protocol

Context: Spectral purity begins with synthetic rigor. Impurities such as unreacted 4-nitrophenol will obscure the critical ether regions in IR.

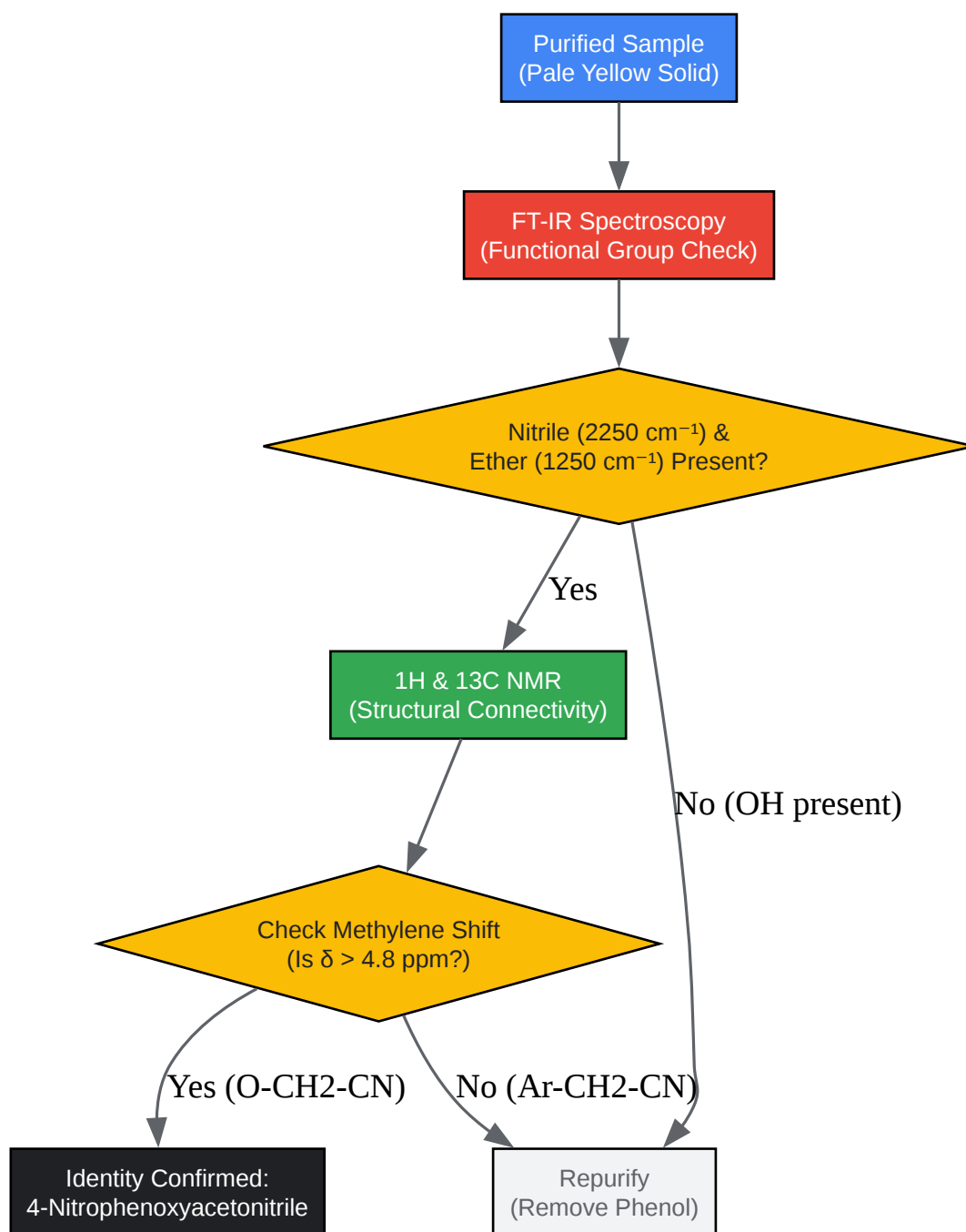
Reaction: Williamson Ether Synthesis

Step-by-Step Protocol:

- Charge: Dissolve 4-nitrophenol (1.0 eq) in anhydrous acetone. Add anhydrous (1.5 eq).
- Addition: Add chloroacetonitrile (1.2 eq) dropwise at room temperature to prevent exotherms.
- Reflux: Heat to reflux () for 6–8 hours. Monitor via TLC (Mobile Phase: 30% EtOAc/Hexanes).
- Workup: Filter inorganic salts while hot. Concentrate the filtrate in vacuo.
- Crystallization: Recrystallize from Ethanol/Water (9:1) to remove phenolic traces.
- Target Appearance: Pale yellow crystalline solid.

Workflow Visualization

The following diagram outlines the logical flow for characterizing the purified solid, prioritizing non-destructive techniques.



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Figure 1: Decision-tree workflow for validating the identity of **4-Nitrophenoxyacetonitrile**, distinguishing it from phenolic precursors and carbon-analogs.

Vibrational Spectroscopy (FT-IR & Raman)

The infrared spectrum is dominated by the interplay between the electron-withdrawing nitro group and the electron-donating alkoxy group.

Key Diagnostic Bands

Data should be acquired using an ATR (Attenuated Total Reflectance) accessory on the solid crystal.

Functional Group	Vibration Mode	Wavenumber ()	Diagnostic Note
Nitrile (-CN)	stretch		Distinct, sharp, medium intensity. Higher than alkyl nitriles due to oxygen proximity.
Nitro (-NO)			Strongest band in the spectrum.
Nitro (-NO)			Strong, often split due to crystal packing.
Ether (Ar-O-C)			Critical Discriminator. Distinguishes from phenylacetonitrile.
Ether (Alkyl-O)			Corroborates the ether linkage.
Aromatic Ring			Typical skeletal vibrations.

Technical Insight: In the Raman spectrum, the

at ~1345 cm

will be the most intense feature (highly polarizable), while the nitrile stretch at 2250 cm

will be weaker than in IR. This complementary intensity profile confirms the substituent set [1].

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive proof of the ether linkage (

) versus the carbon linkage (

).

¹H NMR (400 MHz, DMSO-)

The spectrum exhibits a classic AA'BB' splitting pattern for the aromatic ring and a distinctive singlet for the methylene group.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H (ortho to NO)		Doublet (d)	2H		Deshielded by strong -M/-I effect of Nitro.
Ar-H (ortho to O)		Doublet (d)	2H		Shielded by +M effect of Oxygen.
O-CH -CN		Singlet (s)	2H	-	Key Signal. Significantly downfield compared to Ar-CH -CN (~4.0 ppm).

Self-Validating Check: If the methylene singlet appears upfield at

ppm, you have synthesized 4-nitrophenylacetonitrile, not the phenoxy derivative. The oxygen atom induces a downfield shift of

ppm [2].

C NMR (100 MHz, DMSO-)

- Nitrile Carbon:

ppm.

- Methylene Carbon (

):

ppm. (Contrast with Ar-

at

ppm).

- Aromatic Carbons:

- C-O (ipso):

ppm (Deshielded).

- C-NO

(ipso):

ppm.

- C-H (ortho to NO

):

ppm.

- C-H (ortho to O):

ppm.

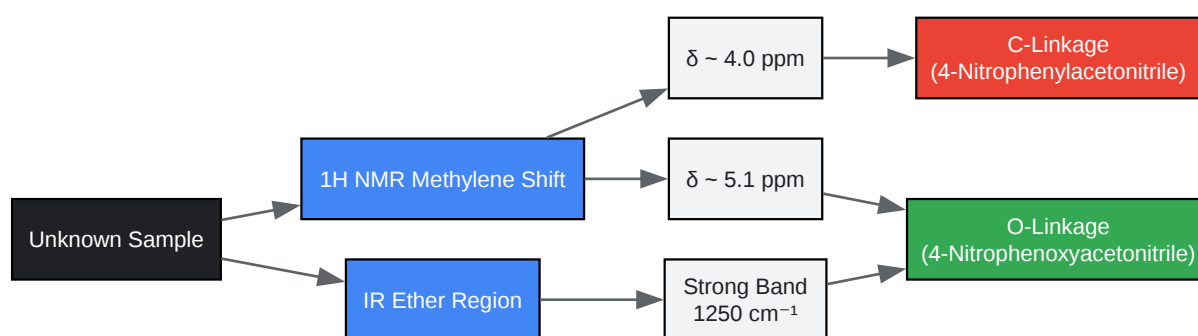
Electronic Properties & Stability (UV-Vis)

The conjugation of the lone pair on the ether oxygen with the nitro-substituted ring creates a "push-pull" electronic system.

- Solvent: Acetonitrile or Methanol.
- λ_{max} : 305 nm.
- Transition: Primarily charge transfer (CT) from the phenoxy donor to the nitro acceptor.
- Application: This strong absorption makes the compound easy to quantify via HPLC-UV/Vis at 305 nm.

Logic of Structural Confirmation

The following diagram illustrates the "Discriminator Logic" used to rule out the most common synthetic side-products and analogs.



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Figure 2: Spectroscopic logic gate for distinguishing the target ether from its carbon-linked analog.

References

- Vibrational Analysis of Nitro-Phenoxy Derivatives Source:Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy (General reference for nitro/ether assignments). Context: Confirms the assignment of symmetric and asymmetric NO₂ stretches in phenoxy systems. Link:
- NMR Chemical Shifts of Cyanomethyl Ethers Source:Politechnika Warszawska (Warsaw University of Technology). "On the Infrared Spectra and Molecular Association of Some Cyanomethyl Ethers". Context: Specifically discusses the preparation and spectral properties of p-nitrophenoxyacetonitrile. Link:
- Physical Properties and CAS Verification Source:Chemchart / PubChem. Context: Verification of CAS 33901-46-1 and physical state (solid) for protocol design. Link:
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